Spectroscopic Characterization of 3-Chloro-2,6-difluoropyridine: A Technical Guide

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Compound of Interest

Compound Name:	*3-Chloro-2,6-difluoropyridine*
CAS No.:	*52208-56-7*
Cat. No.:	*B1590543*

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This in-depth technical guide provides a comprehensive overview of the key spectroscopic data for the versatile chemical intermediate, **3-Chloro-2,6-difluoropyridine**. Designed for researchers, scientists, and professionals in drug development, this document synthesizes predictive analysis based on available data from analogous compounds to offer a robust characterization framework, encompassing Nuclear Magnetic Resonance (NMR), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS).

Introduction

3-Chloro-2,6-difluoropyridine ($C_5H_2ClF_2N$) is a halogenated pyridine derivative with significant potential as a building block in the synthesis of pharmaceuticals and agrochemicals. [1] Its unique substitution pattern, featuring both chloro and fluoro groups, imparts specific reactivity and physical properties that are of great interest in medicinal chemistry. Accurate spectroscopic characterization is paramount for confirming its identity, purity, and for elucidating its role in subsequent chemical transformations. This guide provides an in-depth analysis of its expected spectroscopic signatures.

Molecular Structure and Atom Numbering

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To facilitate the discussion of the spectroscopic data, the following atom numbering scheme will be used for **3-Chloro-2,6-difluoropyridine**.

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Caption: Molecular structure and atom numbering for **3-Chloro-2,6-difluoropyridine**.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework and the environment of fluorine atoms in a molecule. For **3-Chloro-2,6-difluoropyridine**, ^{1}H, ^{13}C, and ^{19}F NMR are all highly informative.

^{1}H NMR Spectroscopy

The ^{1}H NMR spectrum of **3-Chloro-2,6-difluoropyridine** is expected to show two signals in the aromatic region, corresponding to the two protons on the pyridine ring (H-4 and H-5). The electron-withdrawing nature of the nitrogen and halogen substituents will shift these signals downfield.

Based on data for analogous compounds such as 2,6-difluoropyridine, the proton signals are expected to appear as multiplets due to coupling with each other (ortho-coupling) and with the fluorine atoms.[2] For 2,6-difluoropyridine, the protons appear as a multiplet, and a similar pattern is anticipated for the title compound, with additional influence from the chlorine atom.[2]

Predicted ^{1}H NMR Data:

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Proton	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
H-4	7.8 - 8.2	ddd (doublet of doublet of doublets)	J(H4-H5) ≈ 8-9 Hz, J(H4-F6) ≈ 6-8 Hz, J(H4-F2) ≈ 1-2 Hz
H-5	7.0 - 7.4	ddd (doublet of doublet of doublets)	J(H5-H4) ≈ 8-9 Hz, J(H5-F6) ≈ 9-11 Hz, J(H5-F2) ≈ 1-2 Hz

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum will provide information on the carbon skeleton. The carbon atoms directly bonded to the electronegative fluorine and chlorine atoms will show characteristic chemical shifts and C-F coupling.

Predicted ^{13}C NMR Data:

Carbon	Predicted Chemical Shift (δ, ppm)	Predicted Multiplicity (due to C-F coupling)
C-2	158 - 162	d
C-3	120 - 125	d
C-4	140 - 145	t
C-5	115 - 120	d
C-6	158 - 162	d

^{19}F NMR Spectroscopy

^{19}F NMR is particularly useful for fluorinated compounds, offering a wide chemical shift range and high sensitivity.[3] The spectrum of **3-Chloro-2,6-difluoropyridine** is expected to show two distinct signals for the two non-equivalent fluorine atoms at positions 2 and 6. These signals will likely appear as doublets due to F-F coupling through the pyridine ring.

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Predicted ^{19}F NMR Data:

Fluorine	Predicted Chemical Shift (δ, ppm, relative to $CFCl_3$)	Predicted Multiplicity	Predicted Coupling Constants (J, Hz)
F-2	-65 to -75	d	J(F2-F6) ≈ 15-25 Hz
F-6	-70 to -80	d	J(F6-F2) ≈ 15-25 Hz

Infrared (IR) Spectroscopy

The IR spectrum provides information about the functional groups and the overall vibrational modes of the molecule. Key expected absorptions for **3-Chloro-2,6-difluoropyridine** include C-F stretching, C-Cl stretching, and pyridine ring vibrations.

Predicted IR Data:

Wavenumber (cm^{-1})	Assignment
3100 - 3000	Aromatic C-H stretching
1600 - 1450	Pyridine ring C=C and C=N stretching
1250 - 1000	C-F stretching
850 - 750	C-Cl stretching
800 - 600	Out-of-plane C-H bending

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of the molecule. The molecular ion peak ($[M]^+$) for **3-Chloro-2,6-difluoropyridine** is expected at m/z 149, with an isotopic pattern characteristic of a molecule containing one chlorine atom (M+2 peak with approximately one-third the intensity of the M peak).[1]

Predicted MS Data:

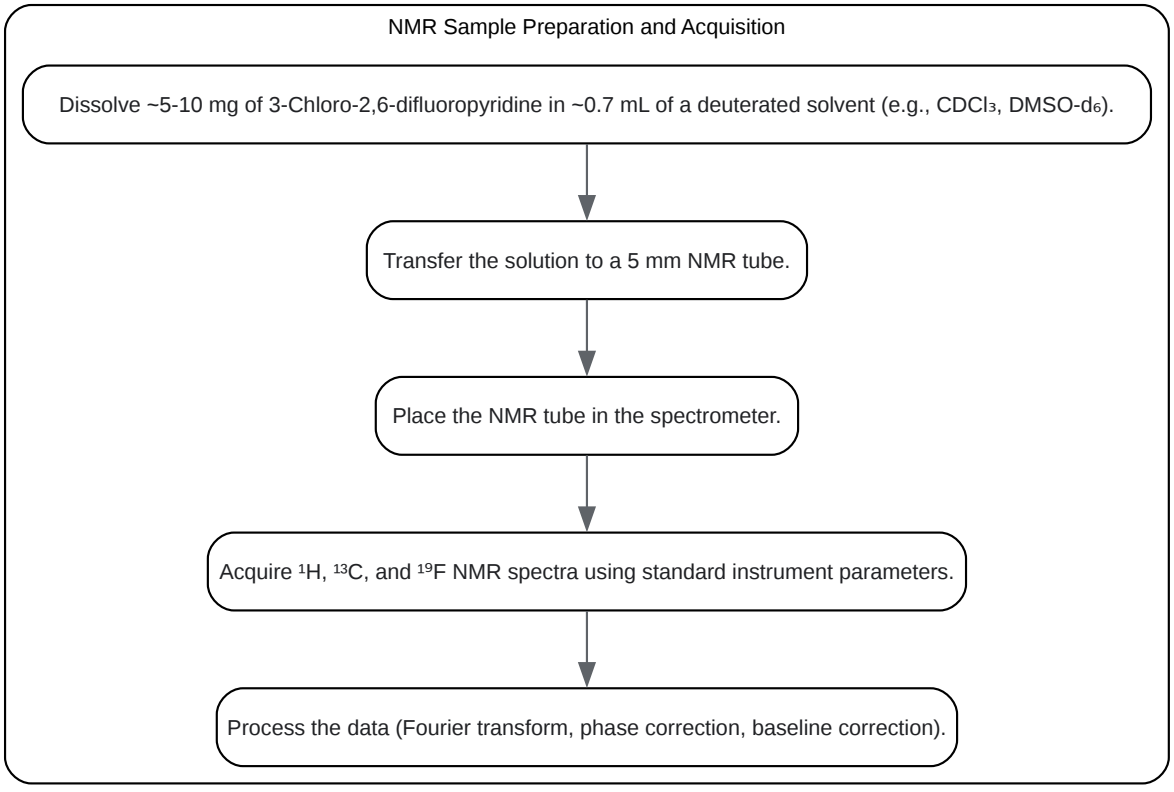
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m/z	Adduct/Fragment
149.99167	$[M+H]^+$
171.97361	$[M+Na]^+$
148.98384	$[M]^+$
114	$[M-Cl]^+$
112	$[M-F]^+$

Experimental Protocols

The following are general protocols for obtaining the spectroscopic data discussed above.

NMR Spectroscopy Protocol

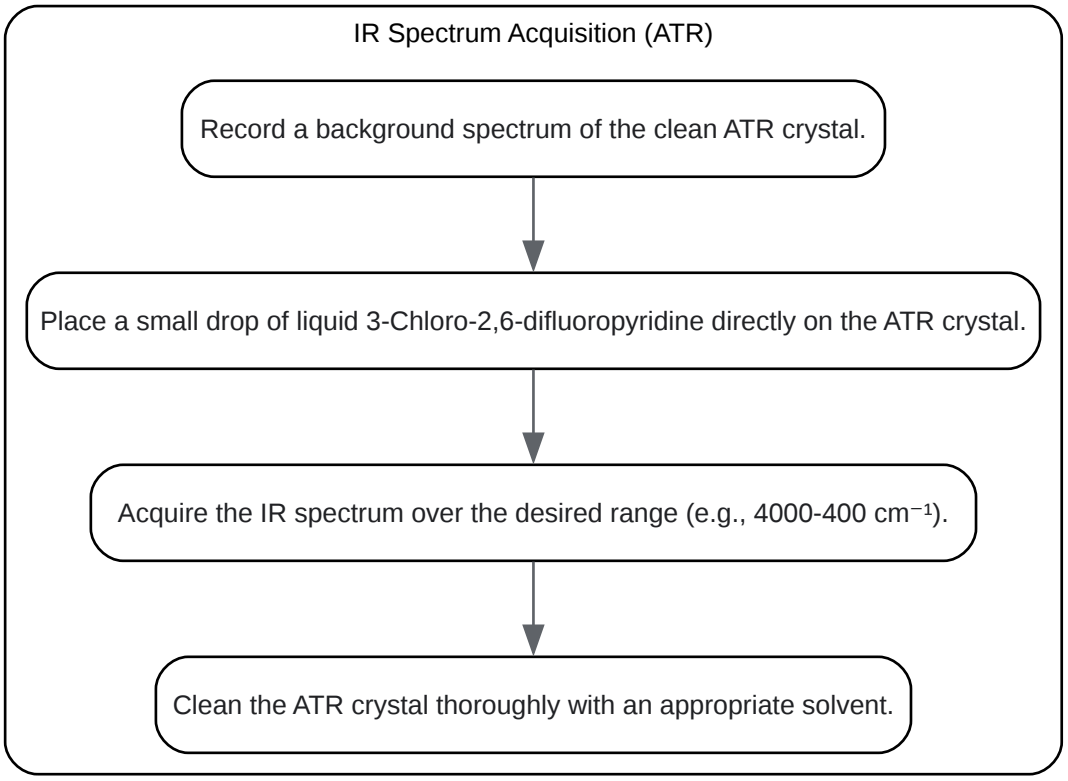


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Caption: General workflow for NMR data acquisition.

IR Spectroscopy Protocol

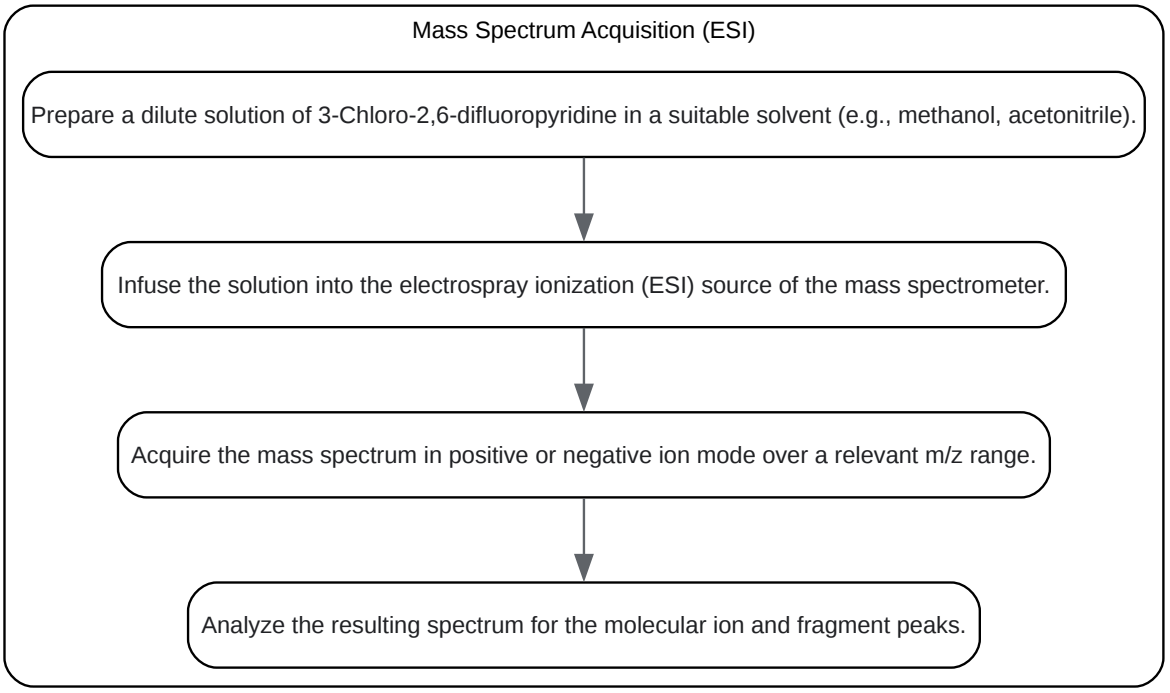


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Caption: General workflow for ATR-IR data acquisition.

Mass Spectrometry Protocol

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Caption: General workflow for ESI-MS data acquisition.

Conclusion

This technical guide provides a detailed predictive analysis of the NMR, IR, and MS spectroscopic data for **3-Chloro-2,6-difluoropyridine**. By leveraging data from structurally related compounds, a comprehensive spectroscopic profile has been established to aid researchers in the positive identification and characterization of this important chemical entity. The provided experimental protocols offer a starting point for the practical acquisition of this data in a laboratory setting.

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